

Technical Monograph: 4-Chloro-N-(piperidin-3-yl)benzamide

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Compound of Interest

Compound Name: 4-chloro-N-(piperidin-3-yl)benzamide

CAS No.: 1830639-09-2

Cat. No.: B2377779

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Part 1: Chemical Identity & CAS Resolution

In the domain of fragment-based drug discovery (FBDD), precise identification is critical. **4-chloro-N-(piperidin-3-yl)benzamide** acts as a versatile secondary amine scaffold, often employed to introduce solubility and hydrogen-bonding vectors into lipophilic pharmacophores.

Core Identifiers

The compound exists primarily in two forms in commercial catalogs: the free base and the hydrochloride salt. Researchers must distinguish between the racemic mixture and specific enantiomers, as the 3-position of the piperidine ring is a chiral center.

Attribute	Detail
Chemical Name	4-Chloro-N-(piperidin-3-yl)benzamide
CAS Number (Free Base)	1343591-00-3
CAS Number (HCl Salt)	1830639-09-2
Molecular Formula	C ₁₂ H ₁₅ ClN ₂ O
Molecular Weight	238.71 g/mol
SMILES	<chem>ClC1=CC=CC(C(NC2CNCCC2)=O)=C1</chem>
Stereochemistry	Typically supplied as a racemate. ^[1] Enantiopure forms (R or S) require specific custom synthesis or chiral resolution.

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Critical Note on Nomenclature: The "N-(piperidin-3-yl)" designation confirms the amide bond is formed between the benzoyl carbonyl and the exocyclic primary amine at the 3-position. The piperidine ring nitrogen remains a free secondary amine, serving as a handle for further derivatization (e.g., reductive amination or S_NAr).

Part 2: Synthetic Pathway & Methodology^[2]

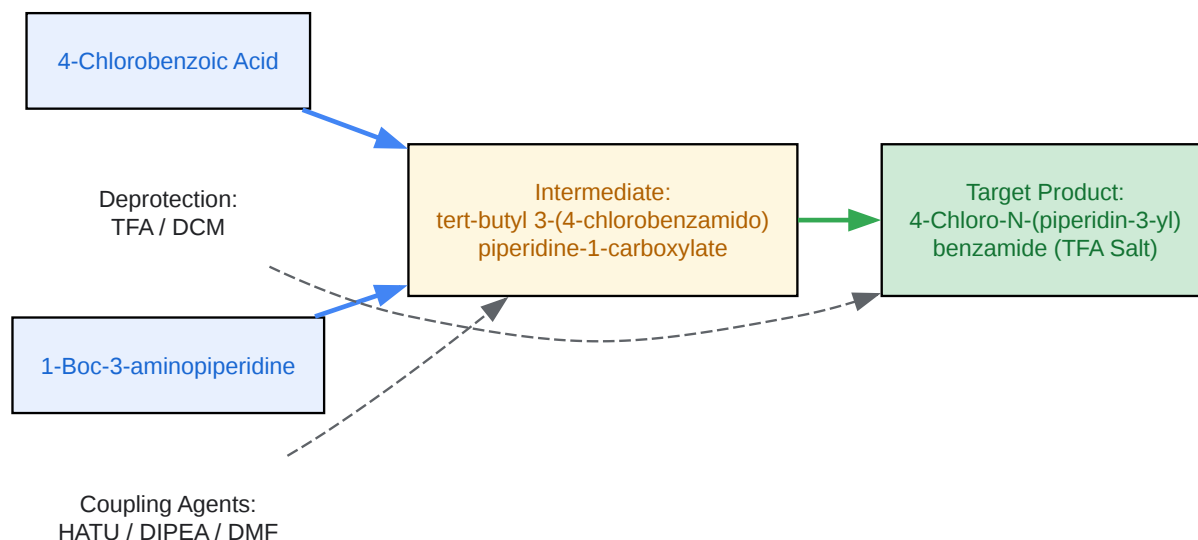
Retrosynthetic Logic

Direct coupling of 4-chlorobenzoic acid with 3-aminopiperidine is operationally risky due to the presence of two nucleophilic nitrogen atoms. While the primary amine is generally more nucleophilic, competitive acylation at the secondary ring nitrogen can produce inseparable regioisomers.

The Validated Route: The industry-standard protocol utilizes 1-Boc-3-aminopiperidine. The tert-butoxycarbonyl (Boc) group protects the ring nitrogen, forcing the amide coupling to occur

exclusively at the exocyclic amine. A subsequent acidolytic deprotection yields the target scaffold.[2]

Reaction Workflow Visualization



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Figure 1: Regioselective synthesis pathway preventing side-reactions at the piperidine ring nitrogen.[2]

Detailed Experimental Protocol

Step 1: Amide Coupling

- Preparation: In a dry round-bottom flask, dissolve 4-chlorobenzoic acid (1.0 equiv) in anhydrous DMF (0.2 M concentration).
- Activation: Add HATU (1.2 equiv) and DIPEA (3.0 equiv). Stir at room temperature for 15 minutes to activate the carboxylic acid.
- Addition: Add 1-Boc-3-aminopiperidine (1.1 equiv).

- Reaction: Stir at room temperature for 4–16 hours. Monitor by LC-MS for the disappearance of the acid (m/z ~155 negative mode) and formation of the Boc-intermediate (m/z ~339 $[M+H]^+$).
- Workup: Dilute with EtOAc, wash sequentially with 1N HCl, sat. NaHCO_3 , and brine. Dry over Na_2SO_4 and concentrate.

Step 2: Boc-Deprotection

- Dissolution: Dissolve the crude intermediate in DCM (5 mL/mmol).
- Acidolysis: Add Trifluoroacetic acid (TFA) (1:4 ratio v/v with DCM).
- Reaction: Stir at room temperature for 1–2 hours. CO_2 gas evolution will be observed.
- Isolation: Concentrate in vacuo to remove excess TFA.
 - For HCl Salt: Redissolve residue in minimal MeOH and add 4M HCl in dioxane, then precipitate with ether.
 - For Free Base: Neutralize with sat. NaHCO_3 /DCM extraction or use a SCX-2 solid-phase extraction cartridge.

Part 3: Physicochemical Profile

Understanding the physical properties is essential for handling and storage. The free base is moderately lipophilic but gains significant water solubility upon protonation of the piperidine nitrogen.

Property	Value	Context
LogP (Predicted)	1.82	Suitable for CNS penetration; falls within Lipinski Rule of 5.
TPSA	41.13 Å ²	Polar surface area indicates good membrane permeability.
pKa (Piperidine)	~9.5	The secondary amine is highly basic; exists as a cation at physiological pH.
H-Bond Donors	2	Amide NH and Piperidine NH.
H-Bond Acceptors	2	Amide Carbonyl and Piperidine Nitrogen.
Solubility	DMSO, MeOH	High solubility in polar organic solvents.

Part 4: Structural Analysis & Quality Control

To validate the identity of the synthesized compound, researchers should verify the following spectral signatures.

¹H NMR Diagnostics (DMSO-d₆)

- Amide Proton: A distinct doublet or broad singlet around δ 8.3–8.5 ppm.
- Aromatic Region: Two doublets (AA'BB' system) between δ 7.5–7.9 ppm corresponding to the para-substituted chlorophenyl ring.
- Chiral Center (H-3): A multiplet at δ 3.8–4.0 ppm representing the methine proton at the piperidine 3-position.
- Ring Protons: Complex multiplets between δ 1.4–3.2 ppm for the remaining piperidine CH₂ groups.

Mass Spectrometry

- ESI (+): Dominant peak at m/z 239.1 [M+H]⁺.
- Isotope Pattern: A characteristic 3:1 ratio of peaks at m/z 239 and 241 due to the ³⁵Cl/³⁷Cl isotopes.

Part 5: Applications in Drug Discovery

4-Chloro-N-(piperidin-3-yl)benzamide serves as a "privileged structure" in medicinal chemistry. Its utility stems from its bifunctional nature:

- Fragment Linking: The free piperidine nitrogen acts as a nucleophile for connecting to other scaffolds (e.g., via reductive amination to linkers or SNAr to heterocycles).
- GPCR Targeting: The 3-aminopiperidine motif mimics the spatial arrangement of neurotransmitters, making this scaffold common in antagonists for receptors such as CCR2 or 5-HT.
- Kinase Inhibition: The benzamide moiety can form key hydrogen bonds with the hinge region of kinases, while the piperidine ring extends into the solvent-exposed area to modulate solubility.

References

- PubChem. (n.d.). Compound Summary: **4-Chloro-N-(piperidin-3-yl)benzamide**.^{[1][3]} Retrieved October 24, 2025, from [\[Link\]](#)

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Sources

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